

4-Ethylpiperidine hydrochloride molecular weight and formula

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Compound of Interest

Compound Name: 4-Ethylpiperidine hydrochloride

Cat. No.: B138099

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An In-Depth Technical Guide to **4-Ethylpiperidine Hydrochloride**: Molecular Weight, Formula, and Characterization

Abstract

This technical guide provides a comprehensive overview of **4-Ethylpiperidine hydrochloride**, a pivotal building block in synthetic chemistry and pharmaceutical development. The document delineates the fundamental physicochemical properties of this compound, focusing on its molecular formula and weight. It further outlines a detailed, field-proven protocol for the empirical determination of its molecular weight via mass spectrometry, offering insights into the causal reasoning behind key experimental steps. This guide is intended for researchers, scientists, and drug development professionals who require a thorough and practical understanding of this compound's core characteristics.

Introduction: The Significance of 4-Ethylpiperidine Hydrochloride

4-Ethylpiperidine hydrochloride is a heterocyclic organic compound that belongs to the piperidine family. Piperidine and its derivatives are ubiquitous structural motifs in a vast array of natural products and synthetic pharmaceuticals, exhibiting a wide range of biological activities. The hydrochloride salt of 4-Ethylpiperidine enhances its stability and aqueous solubility, making it a more amenable reagent for various chemical transformations and for use in biological assays. A precise understanding of its molecular formula and weight is a critical first principle

for its application in stoichiometric calculations, formulation development, and analytical characterization. This guide serves as an authoritative resource for these fundamental properties.

Core Physicochemical Properties

The identity and purity of a chemical compound are established by its unique set of physical and chemical properties. For **4-Ethylpiperidine hydrochloride**, the molecular formula and molecular weight are the most critical identifiers.

Molecular Formula and Structure

The molecular formula for **4-Ethylpiperidine hydrochloride** is $C_7H_{16}ClN$ [\[1\]](#)[\[2\]](#)[\[3\]](#). This formula indicates the presence of 7 carbon atoms, 16 hydrogen atoms, 1 chlorine atom, and 1 nitrogen atom. The structure consists of a piperidine ring substituted with an ethyl group at the fourth position. The nitrogen atom of the piperidine ring is protonated and forms an ionic bond with a chloride ion.

The chemical structure can be visualized as follows:

Caption: Chemical structure of **4-Ethylpiperidine hydrochloride**.

Molecular Weight

The molecular weight of **4-Ethylpiperidine hydrochloride** is a cornerstone for all quantitative applications. It is calculated by summing the atomic weights of all constituent atoms in the molecular formula. The accepted molecular weight is approximately 149.66 g/mol [\[1\]](#)[\[2\]](#).

The table below provides a detailed breakdown of the molecular weight calculation based on the atomic weights of the constituent elements.

Element	Symbol	Count	Atomic Weight (g/mol)	Total Weight (g/mol)
Carbon	C	7	12.011	84.077
Hydrogen	H	16	1.008	16.128
Chlorine	Cl	1	35.453	35.453
Nitrogen	N	1	14.007	14.007
Total	149.665			

Experimental Determination of Molecular Weight: A Self-Validating Protocol

While the theoretical molecular weight is a calculated value, its empirical verification is a critical step in compound identification and quality control. Mass spectrometry is the gold standard for this purpose. The following protocol outlines a robust method for determining the molecular weight of **4-Ethylpiperidine hydrochloride**.

Principle of Mass Spectrometry

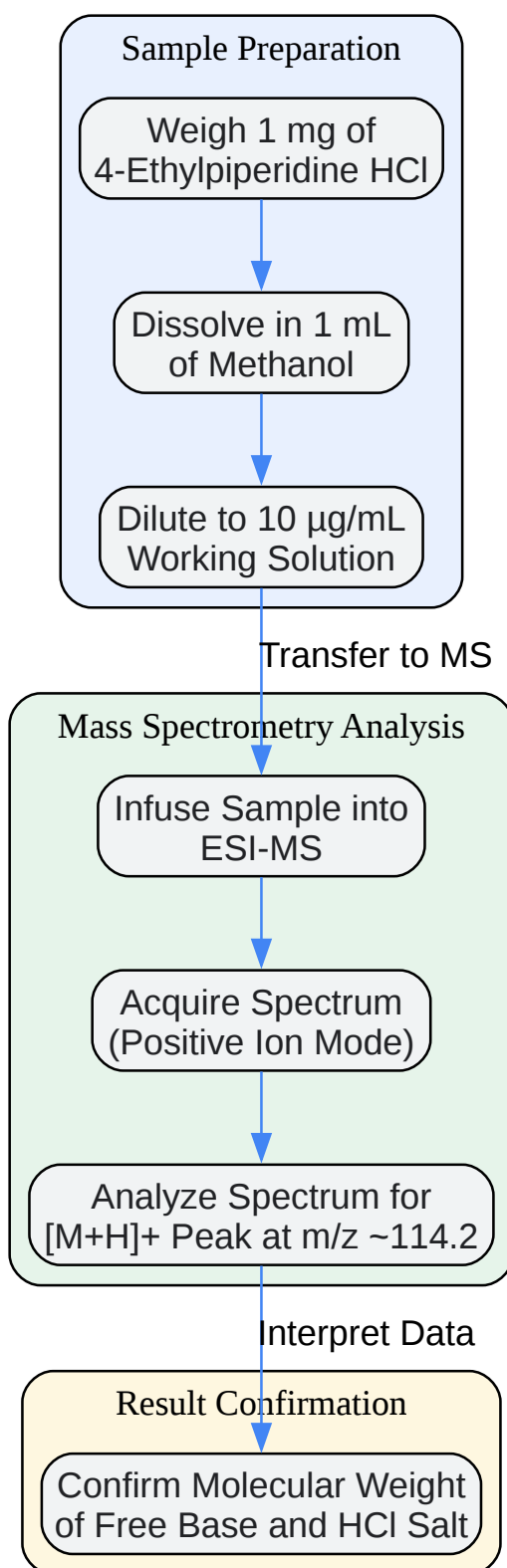
Mass spectrometry is an analytical technique that measures the mass-to-charge ratio (m/z) of ionized molecules. In the context of **4-Ethylpiperidine hydrochloride**, the technique will be used to identify the molecular ion of the free base (4-Ethylpiperidine), from which the molecular weight of the hydrochloride salt can be confirmed.

Step-by-Step Experimental Workflow

- Sample Preparation:
 - Accurately weigh approximately 1 mg of **4-Ethylpiperidine hydrochloride**.
 - Dissolve the sample in 1 mL of a suitable solvent, such as methanol or acetonitrile, to create a 1 mg/mL stock solution. The choice of a volatile solvent is crucial for efficient ionization.

- Prepare a dilute working solution (e.g., 10 µg/mL) by diluting the stock solution with the same solvent. This prevents detector saturation and promotes the formation of single-charged ions.
- Instrumentation and Ionization:
 - Utilize an electrospray ionization (ESI) mass spectrometer. ESI is a soft ionization technique that minimizes fragmentation, making it ideal for determining the molecular weight of intact molecules.
 - Set the instrument to positive ion mode. The nitrogen atom in the piperidine ring is basic and readily accepts a proton, forming a positive ion.
- Data Acquisition:
 - Infuse the working solution into the mass spectrometer at a constant flow rate (e.g., 5-10 µL/min).
 - Acquire the mass spectrum over a relevant m/z range (e.g., 50-500). This range is chosen to comfortably encompass the expected molecular ion.
- Data Analysis and Interpretation:
 - The expected molecular ion for the free base (4-Ethylpiperidine, C₇H₁₅N) is [M+H]⁺, where M is the molecular weight of the free base (113.20 g/mol) [4]. Therefore, a prominent peak should be observed at an m/z of approximately 114.2.
 - The presence of this peak confirms the molecular weight of the cationic portion of the molecule. The molecular weight of the hydrochloride salt is then confirmed by adding the atomic weight of chlorine.

The following diagram illustrates the experimental workflow:



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Caption: Workflow for molecular weight determination by ESI-MS.

Conclusion

This guide has provided a detailed examination of the molecular formula and weight of **4-Ethylpiperidine hydrochloride**, grounding these fundamental properties in authoritative data. The delineated experimental protocol for molecular weight determination offers a practical, self-validating framework for researchers. A thorough understanding and empirical confirmation of these core characteristics are indispensable for the successful application of this compound in research and development.

References

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